

Application of Benzyl Benzoate-d5 in Environmental Sample Analysis

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Compound of Interest

Compound Name: Benzyl benzoate-d5

Cat. No.: B15572032

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Introduction

Benzyl benzoate is a chemical compound with various industrial applications, including its use as a solvent, in personal care products, and as a plasticizer.^[1] Its presence in the environment is of growing concern, necessitating accurate and reliable analytical methods for its quantification in diverse environmental matrices such as water, soil, and sediment.^[1] The use of a stable isotope-labeled internal standard, such as **Benzyl benzoate-d5**, in conjunction with gas chromatography-mass spectrometry (GC-MS), offers a robust and highly accurate method for this purpose.^{[1][2]} This approach, known as isotope dilution mass spectrometry (IDMS), is considered the gold standard for quantitative analysis as it effectively compensates for matrix effects and variations in sample recovery during preparation and analysis.^[3]

The principle of IDMS involves the addition of a known quantity of the isotopically labeled analyte (**Benzyl benzoate-d5**) to the sample prior to any extraction or cleanup steps. Because **Benzyl benzoate-d5** is chemically identical to the native analyte, it behaves similarly throughout the entire analytical process. Any loss of the target analyte during sample processing is mirrored by a proportional loss of the internal standard. By determining the ratio of the native analyte to the labeled internal standard in the final extract using GC-MS, the initial concentration of benzyl benzoate in the sample can be precisely calculated.

Quantitative Data

The following table summarizes typical performance data for the analysis of benzyl benzoate in environmental samples using **Benzyl benzoate-d5** as an internal standard with GC-MS.

Parameter	Water	Soil/Sediment
Matrix Spike Recovery (%)	95 - 105	90 - 110
Relative Standard Deviation (RSD, %)	< 10	< 15
Method Detection Limit (MDL)	0.05 - 0.5 µg/L	1 - 10 µg/kg
Limit of Quantitation (LOQ)	0.15 - 1.5 µg/L	3 - 30 µg/kg

Experimental Protocols

Protocol 1: Analysis of Benzyl Benzoate in Water Samples

1. Sample Collection and Preservation:

- Collect water samples in 1-liter amber glass bottles with Teflon-lined caps.
- Preserve the samples by adjusting the pH to < 2 with sulfuric acid.
- Store the samples at 4°C until extraction.

2. Sample Preparation and Extraction:

- Spike a 1-liter water sample with a known amount of **Benzyl benzoate-d5** solution.
- Perform a liquid-liquid extraction using dichloromethane.
- Add 60 mL of dichloromethane to the sample bottle, cap, and shake vigorously for 2 minutes.
- Allow the layers to separate and collect the dichloromethane extract.
- Repeat the extraction two more times with fresh 60 mL portions of dichloromethane.
- Combine the three extracts and dry by passing them through a column of anhydrous sodium sulfate.

3. Extract Concentration:

- Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish (K-D) apparatus or a gentle stream of nitrogen.

4. GC-MS Analysis:

- Instrumentation: Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD).
- Column: DB-5ms or equivalent capillary column (e.g., 30 m x 0.25 mm ID x 0.25 µm film thickness).
- Injector Temperature: 250 °C.
- Oven Program: Start at 60 °C, ramp to 125 °C at 3 °C/min, then to 230 °C at 7 °C/min, and finally to 300 °C at 20 °C/min, with a final hold.
- MS Detection: Electron Ionization (EI) in Selected Ion Monitoring (SIM) mode.
 - Benzyl benzoate ions: m/z 105, 212
 - **Benzyl benzoate-d5** ions: m/z 110, 217 (Note: The exact m/z will depend on the deuteration pattern. For a d5 labeled phenyl ring, the fragment corresponding to the benzoyl group would be m/z 110).

5. Quantification:

- Calculate the concentration of benzyl benzoate in the sample using the following formula:
$$\text{Concentration} = (\text{Area_analyte} / \text{Area_IS}) * (\text{Concentration_IS} / \text{RRF}) * (\text{V_extract} / \text{V_sample})$$
 - Where:
 - Area_analyte is the peak area of the native benzyl benzoate.
 - Area_IS is the peak area of **Benzyl benzoate-d5**.

- Concentration_IS is the concentration of the internal standard spiked into the sample.
- RRF is the relative response factor, determined from a calibration curve.
- V_extract is the final volume of the sample extract.
- V_sample is the initial volume of the water sample.

Protocol 2: Analysis of Benzyl Benzoate in Soil and Sediment Samples

1. Sample Collection and Preparation:

- Collect soil or sediment samples in wide-mouthed glass jars with Teflon-lined lids.
- Store samples at 4°C prior to analysis.
- Homogenize the sample and weigh out 10-30 g (wet weight) into a beaker.
- Spike the sample with a known amount of **Benzyl benzoate-d5** solution.

2. Extraction:

- Mix the spiked sample with an equal amount of anhydrous sodium sulfate to create a free-flowing powder.
- Perform a Soxhlet extraction for 16-24 hours with a 1:1 mixture of acetone and hexane. Alternatively, an accelerated solvent extraction (ASE) method can be used.

3. Extract Cleanup:

- Concentrate the extract to approximately 1 mL.
- Perform a cleanup step to remove interfering compounds. Gel permeation chromatography (GPC) or solid-phase extraction (SPE) with silica gel or florisil can be used.

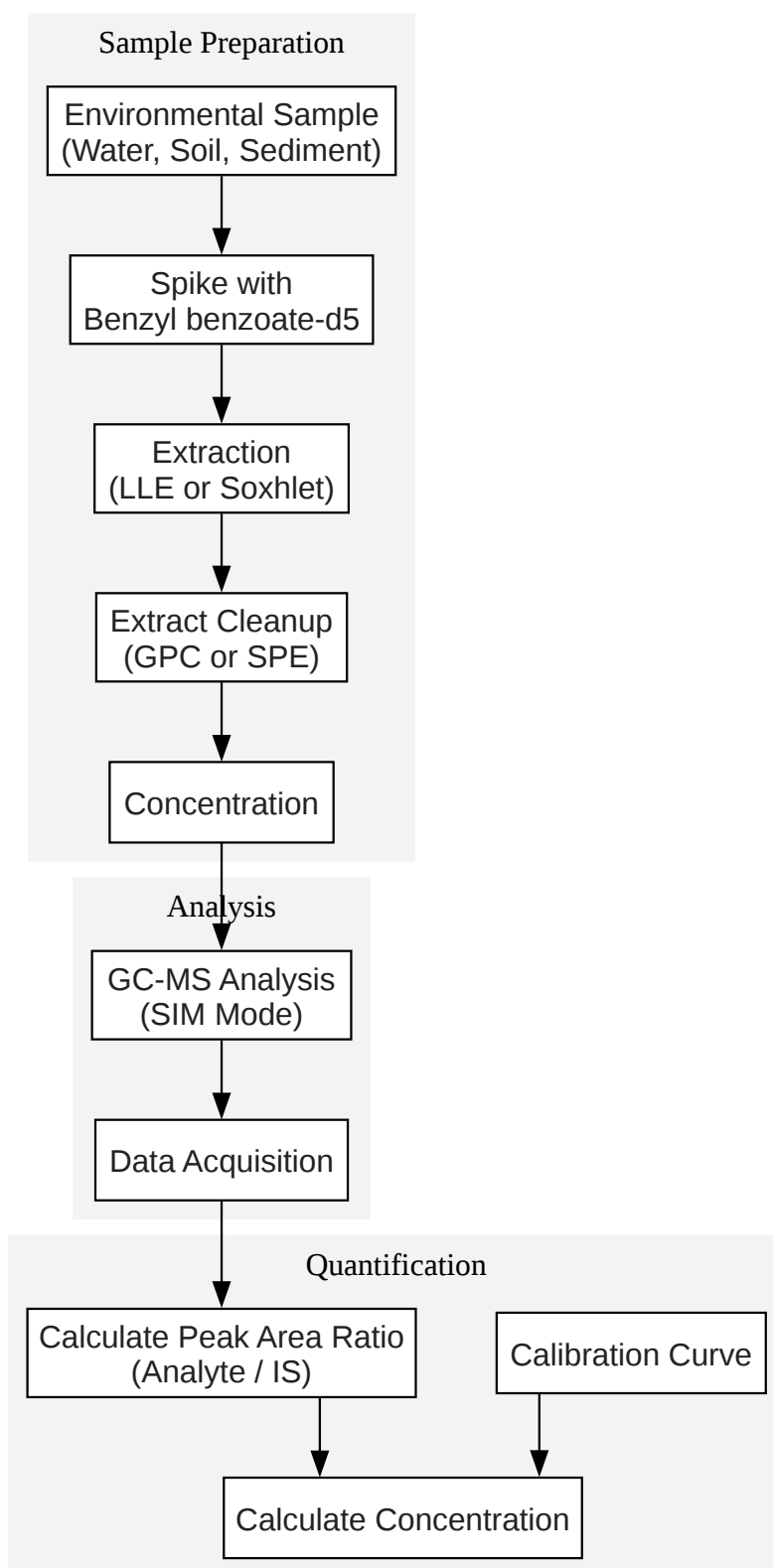
4. GC-MS Analysis:

- Follow the same GC-MS conditions as described in Protocol 1 for water analysis.

5. Quantification:

- Calculate the concentration of benzyl benzoate in the soil or sediment sample, correcting for the initial moisture content of the sample. The same formula as in Protocol 1 is used, with V_{sample} being replaced by the dry weight of the sample.

Visualizations



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Caption: Experimental workflow for benzyl benzoate analysis.

Caption: Logic of using a deuterated internal standard.

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